

In-Depth Technical Guide: 3-(biphenyl-4-yloxy)butan-2-one

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Compound of Interest

Compound Name: 3-(4-Phenylphenoxy)butan-2-one

Cat. No.: B1273265

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This technical guide provides a comprehensive overview of the chemical compound 3-(biphenyl-4-yloxy)butan-2-one, including its IUPAC name, synonyms, chemical properties, and a detailed experimental protocol for its synthesis.

Chemical Identity and Synonyms

The compound with the structure **3-(4-Phenylphenoxy)butan-2-one** is systematically named according to IUPAC nomenclature.

Table 1: IUPAC Name and Synonyms

Identifier Type	Identifier
IUPAC Name	3-(biphenyl-4-yloxy)butan-2-one
CAS Number	28089-74-9
Synonym	3-([1,1'-Biphenyl]-4-yloxy)-2-butanone ^[1]

Physicochemical Properties

A summary of the key physicochemical properties of 3-(biphenyl-4-yloxy)butan-2-one is presented below. Currently, experimental data for properties such as melting and boiling points

are not readily available in the public domain.

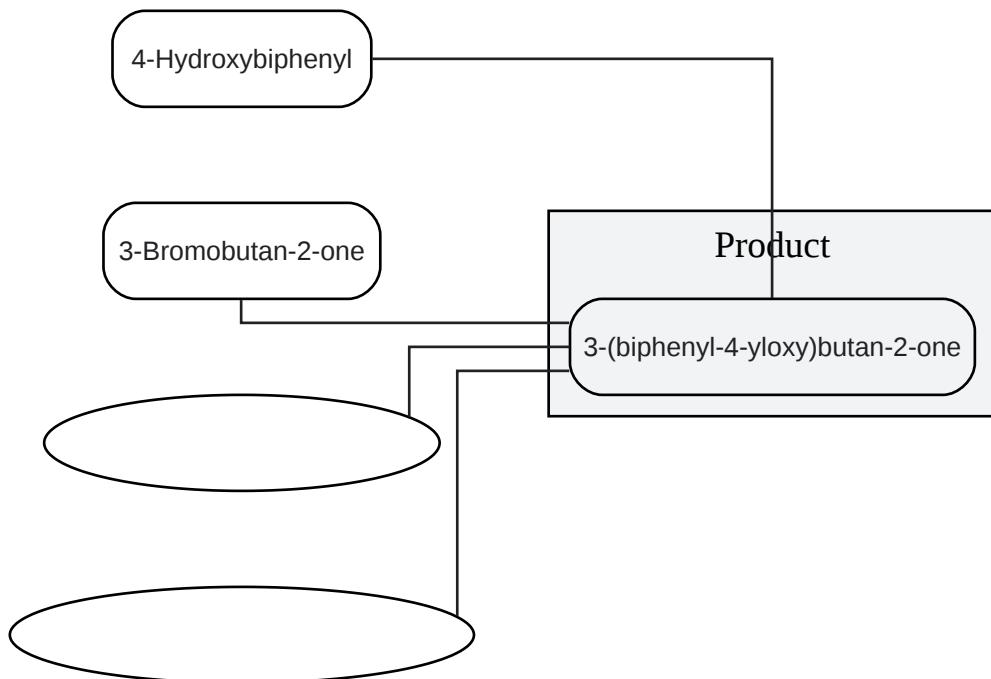
Table 2: Physicochemical Data of 3-(biphenyl-4-yloxy)butan-2-one

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₂	[1]
Molecular Weight	240.30 g/mol	[1]
Physical Form	Solid	[1]

Experimental Protocol: Synthesis

The synthesis of 3-(biphenyl-4-yloxy)butan-2-one can be achieved via a Williamson ether synthesis. This method involves the reaction of 4-hydroxybiphenyl with 3-bromobutan-2-one in the presence of a base.

Reaction Scheme:



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Figure 1: General reaction scheme for the synthesis of 3-(biphenyl-4-yloxy)butan-2-one.

Materials:

- 4-Hydroxybiphenyl
- 3-Bromobutan-2-one
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone, anhydrous
- Dichloromethane (CH_2Cl_2)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-hydroxybiphenyl (1.0 equivalent) and anhydrous potassium carbonate (1.5 equivalents).
- Solvent Addition: Add anhydrous acetone to the flask to create a stirrable suspension.

- **Addition of Alkyl Halide:** To the stirring suspension, add 3-bromobutan-2-one (1.1 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, cool the mixture to room temperature and filter to remove the potassium carbonate.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the acetone.
 - Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
 - Wash the organic layer sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure 3-(biphenyl-4-yloxy)butan-2-one.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical workflow for the synthesis and characterization of 3-(biphenyl-4-yloxy)butan-2-one.

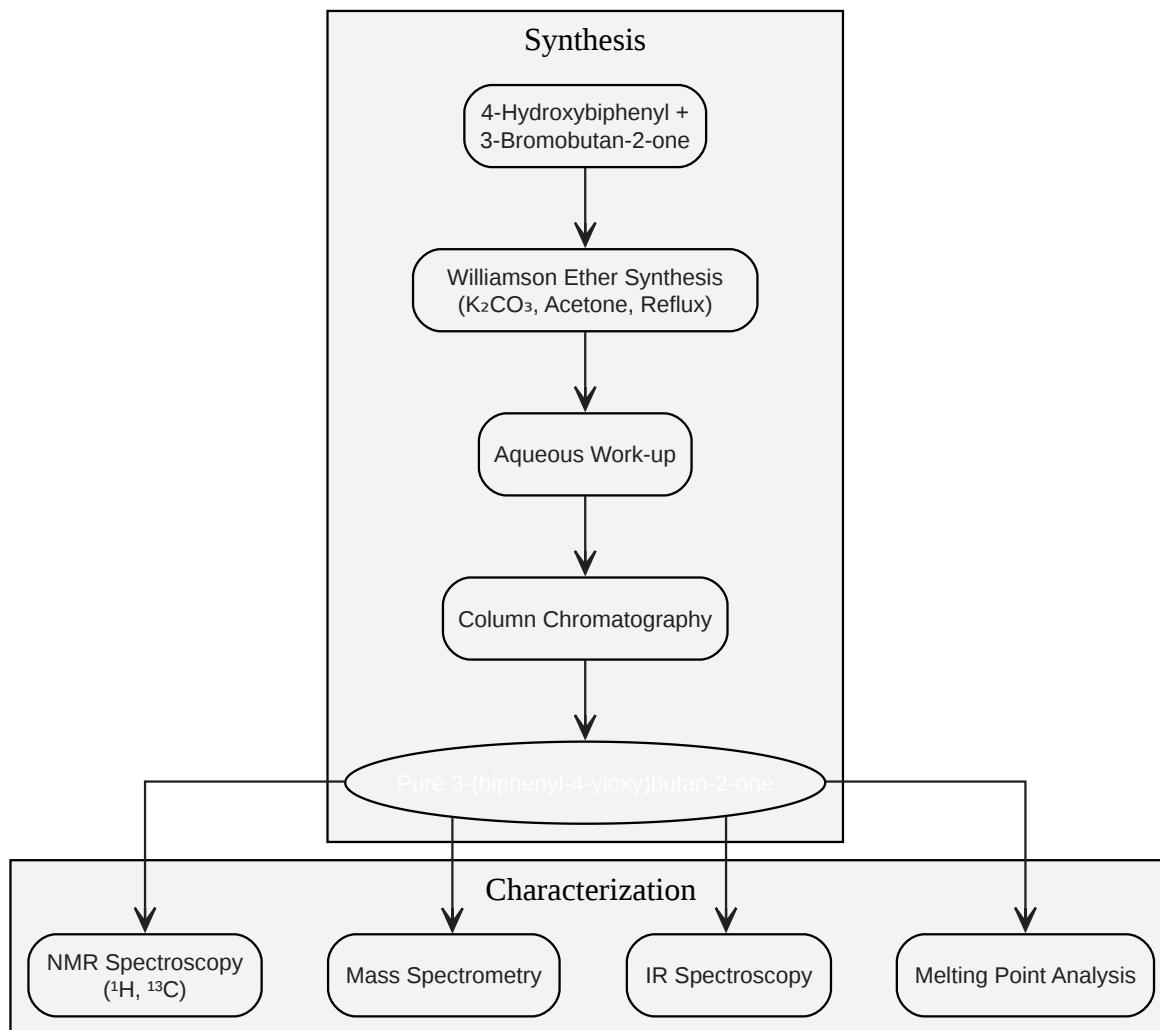
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Figure 2: Workflow for the synthesis and characterization of the target compound.

Disclaimer: The experimental protocol provided is a general guideline based on the Williamson ether synthesis. Researchers should adapt the procedure as necessary and conduct all experiments with appropriate safety precautions in a certified laboratory environment.

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References

- 1. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
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